Technical Guide: Cyanine7.5 Azide Chloride Spectral Characterization & Bioconjugation[1]

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Compound of Interest		
Compound Name:	*Cyanine7.5 azide (chloride)*	
Cat. No.:	*B12374856*	*Get Quote*

Executive Summary

Cyanine7.5 azide chloride (Cy7.5-N3) is a near-infrared (NIR) fluorescent probe designed for deep-tissue imaging and high-sensitivity biochemical analysis.[1][2][3] Distinguished by its rigid polymethine chain, this fluorophore offers a quantum yield (

) of ~0.10, significantly higher than traditional Indocyanine Green (ICG) derivatives.[1][2] Its emission maximum at 808 nm places it firmly within the biological optical window, minimizing background autofluorescence and maximizing tissue penetration.[1]

This guide details the physicochemical properties, spectral characteristics, and validated bioconjugation protocols for Cy7.5 azide chloride.[1] It specifically addresses the "chloride" salt form, which dictates strict solubility requirements distinct from sulfonated analogs.[1]

Part 1: Physicochemical & Spectral Properties[2][4]

Core Specifications

The chloride counterion in Cyanine7.5 azide dictates its solubility profile. Unlike hydrophilic sulfonated cyanines, this molecule is lipophilic and requires organic co-solvents for effective solubilization.[1]

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Parameter	Value	Unit	Notes
Excitation Max ( )	788	nm	Measured in DMSO/PBS
Emission Max ( )	808	nm	NIR-I Window
Extinction Coeff.[1][2][4] ( )	223,000		At 788 nm
Quantum Yield ( )	0.10	-	~20% higher than Cy7
Stokes Shift	20	nm	Minimizes self-quenching
Molecular Weight	767.44	g/mol	Formula:
Solubility	DMSO, DMF, DCM	-	Low water solubility
Appearance	Green Powder	-	Protect from light

Spectral Analysis & Biological Utility

Cyanine7.5 operates in the Near-Infrared I (NIR-I) window (700–900 nm).[1][2] In this region, the absorption coefficients of hemoglobin (

and

) and water are at their combined minima.

- Reduced Scattering: Longer wavelengths scatter less (

  ), allowing deeper photon penetration.[1][2]

- Autofluorescence Suppression: Biological tissues have negligible autofluorescence above 750 nm, yielding high signal-to-noise ratios (SNR).[1][2]

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Part 2: Bioconjugation Mechanism (Click Chemistry) [1][2][6]

The azide functional group on Cy7.5 allows for bioorthogonal conjugation via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) or Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).[1][2]

Reaction Pathway

The diagram below illustrates the conjugation logic. The chloride salt form necessitates a pre-solubilization step in an organic solvent before introduction to the aqueous reaction buffer.

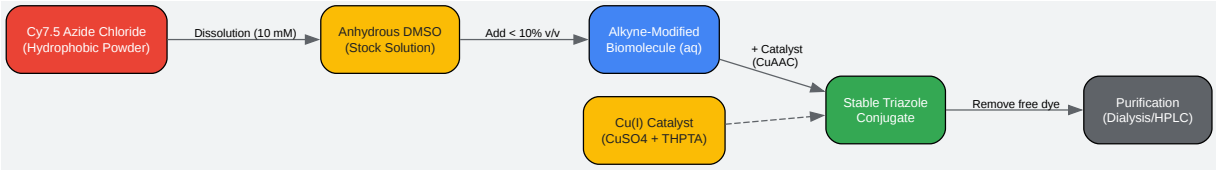

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Figure 1: Workflow for solubilizing and conjugating Cy7.5 Azide Chloride via Copper-Catalyzed Click Chemistry.

Part 3: Experimental Protocols

Preparation of Stock Solution

Critical: Do not attempt to dissolve Cy7.5 azide chloride directly in aqueous buffers (PBS, Tris).[1] It will precipitate, leading to incorrect concentration calculations and labeling artifacts.[1][2]

- Weighing: Weigh 1 mg of Cy7.5 azide chloride (

  g/mol).

- Solvent: Add 130

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of anhydrous DMSO or DMF to achieve a 10 mM stock solution.

- Storage: Aliquot into light-tight tubes and store at -20°C. Stable for 6 months if kept anhydrous.

CuAAC Labeling Protocol (Protein/Peptide)

This protocol assumes the target biomolecule has been pre-functionalized with a terminal alkyne or DBCO group.[2]

Reagents:

- Protein-Alkyne (in PBS, pH 7.4)
- Cy7.5 Azide Stock (10 mM in DMSO)[1][2][5]
- CuSO

  (100 mM in water)[1][2]
- THPTA Ligand (500 mM in water) – Prevents copper-induced protein degradation.[1][2]
- Sodium Ascorbate (500 mM in water) – Freshly prepared.[1][2]

Step-by-Step:

- Mixture Setup: Dilute Protein-Alkyne to 1–5 mg/mL in PBS.
- Dye Addition: Add Cy7.5 Azide stock to the protein solution.
  - Target Ratio: 1.5–3.0 molar excess of dye over alkyne groups.[2]
  - Solvent Limit: Ensure final DMSO concentration is

    to prevent protein denaturation.[1][2]
- Catalyst Complexing: Premix CuSO

  and THPTA (1:5 molar ratio) and incubate for 5 minutes.

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- Initiation: Add the Cu-THPTA complex to the reaction, followed immediately by Sodium Ascorbate (final conc. 5 mM).
- Incubation: Incubate for 30–60 minutes at Room Temperature (RT) in the dark.
- Quenching: Add EDTA (10 mM final) to chelate copper.

Purification & Validation

Unreacted dye must be removed to prevent non-specific background binding.[1][2]

- Purification: Use Gel Filtration (e.g., PD-10 columns) or Dialysis against PBS.[1][2]
  - Note: Cy7.5 is sticky.[1][2] If using columns, ensure the resin is compatible with hydrophobic dyes.[1]
- Degree of Labeling (DOL) Calculation: Measure absorbance at 280 nm (

) and 788 nm (

).

  [1][2]

  [1][2]

Part 4: Spectral Validation Workflow

To ensure the integrity of the fluorophore post-conjugation, a spectral scan is required.

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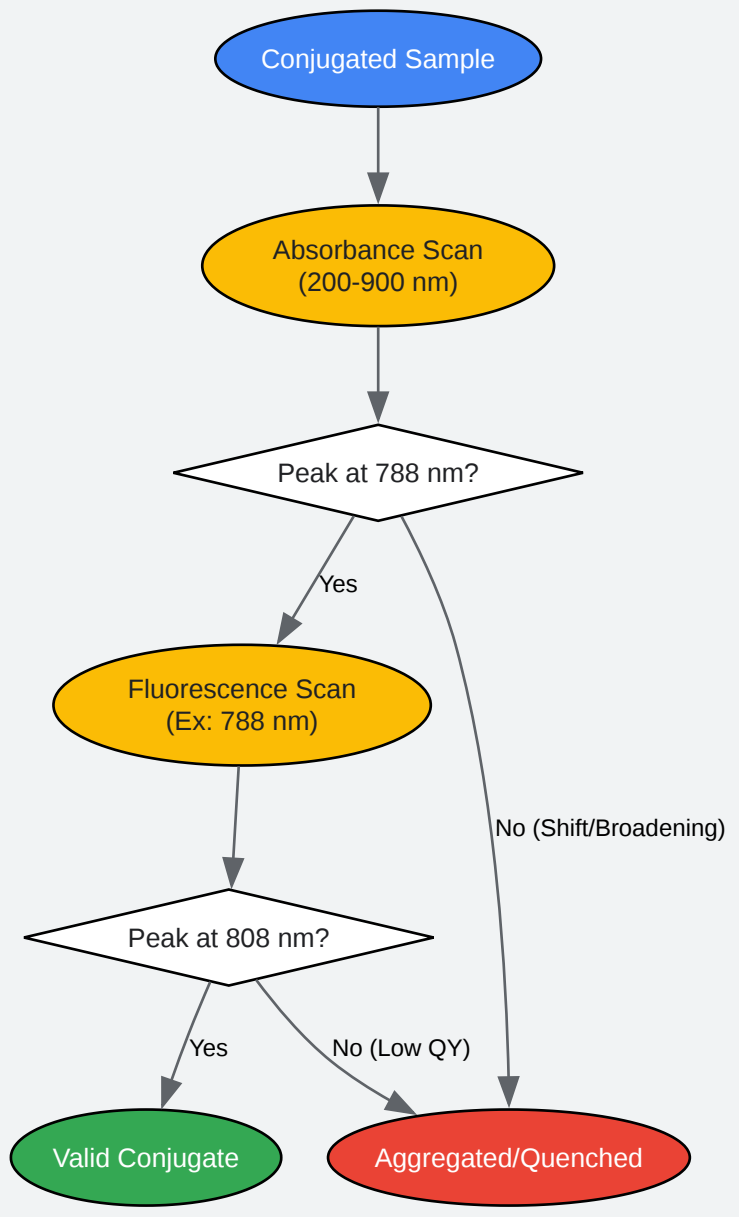

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Figure 2: Quality Control Decision Tree for Cy7.5 Conjugates.

Troubleshooting Common Issues

- Blue-Shifted Absorbance (H-Aggregates): If the absorbance peak shifts to ~700-750 nm, the dye has stacked (H-aggregates).[1][2] Solution: Add a chaotic agent (e.g., 10% DMSO or 0.1% Tween-20) or reduce the labeling ratio.[1][2]

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- Low Fluorescence Signal: Often caused by quenching from Copper residues.[1][2] Solution: Ensure thorough dialysis with EDTA-containing buffer.[1][2]

References

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